

Technical Whitepaper: cis-2-Methylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: *cis-2-Methylcyclohexanecarboxylic acid*

CAS No.: 7076-91-7

Cat. No.: B1626352

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Structural Dynamics, Synthetic Protocols, and Pharmaceutical Utility[1]

Executive Summary

cis-2-Methylcyclohexanecarboxylic acid (CAS: 7076-91-7) represents a fundamental scaffold in alicyclic chemistry, serving as a critical model for 1,2-disubstituted cyclohexane dynamics and a building block for conformationally restricted peptidomimetics.[1] Unlike its trans isomer, the cis configuration introduces unique steric strain and intramolecular bonding opportunities that drive its utility in asymmetric synthesis and fragrance chemistry. This guide provides a definitive analysis of its conformational thermodynamics, validated synthetic routes, and characterization standards.

Structural Dynamics & Conformational Analysis

Stereochemical Core

The molecule possesses two chiral centers at C1 and C2. The "cis" designation indicates that the methyl group and the carboxylic acid moiety reside on the same face of the cyclohexane ring. However, as synthesized via standard hydrogenation, it typically exists as a racemate (

):

- (1S, 2R)
- (1R, 2S)

Conformational Equilibrium (The A-Value Conflict)

The structural integrity of this molecule is defined by the equilibrium between two chair conformers. In a cis-1,2-disubstituted cyclohexane, one substituent must occupy an axial (a) position while the other occupies an equatorial (e) position.[\[1\]](#)

- Conformer A: Methyl-Axial / COOH-Equatorial[\[1\]](#)
- Conformer B: Methyl-Equatorial / COOH-Axial[\[1\]](#)

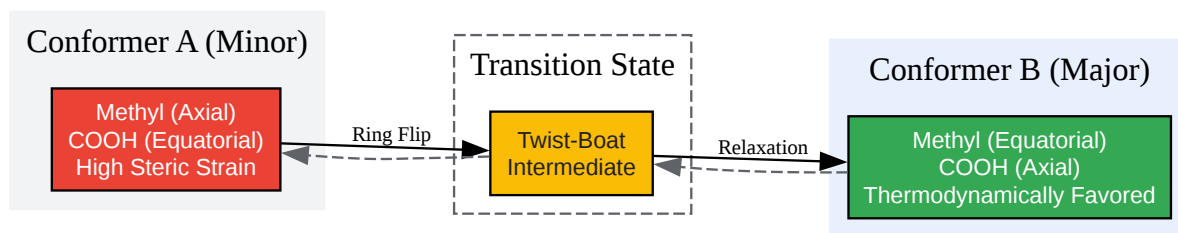
Thermodynamic Prediction: To determine the major conformer, we analyze the A-values (Gibbs free energy difference between axial and equatorial conformers for a monosubstituted cyclohexane):

- Methyl A-value: ~ 1.74 kcal/mol[\[1\]](#)
- COOH A-value: ~ 1.41 kcal/mol

Analysis: Since the Methyl group has a larger steric penalty (1.74) than the Carboxylic Acid (1.41), the system minimizes energy by placing the Methyl group in the equatorial position.

Conclusion: Contrary to the intuition that the "functional group" (COOH) dictates geometry, the Methyl-Equatorial / COOH-Axial conformer is thermodynamically preferred.

Visualization of Conformational Flux



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Caption: Thermodynamic equilibrium favors Conformer B due to the higher A-value of the methyl group (1.74 kcal/mol) vs COOH (1.41 kcal/mol).[1]

Synthetic Protocol: Catalytic Hydrogenation

Objective: Synthesize **cis-2-methylcyclohexanecarboxylic acid** from o-toluic acid with >90% diastereoselectivity.

Reaction Mechanism

The synthesis relies on the syn-addition of hydrogen across the aromatic ring. Heterogeneous catalysts (Pt or Rh) adsorb the aromatic ring onto the metal surface. Hydrogen is added from the catalyst surface to the bottom face of the ring, forcing both substituents to point "up" (cis) relative to the new ring hydrogens.

Step-by-Step Methodology

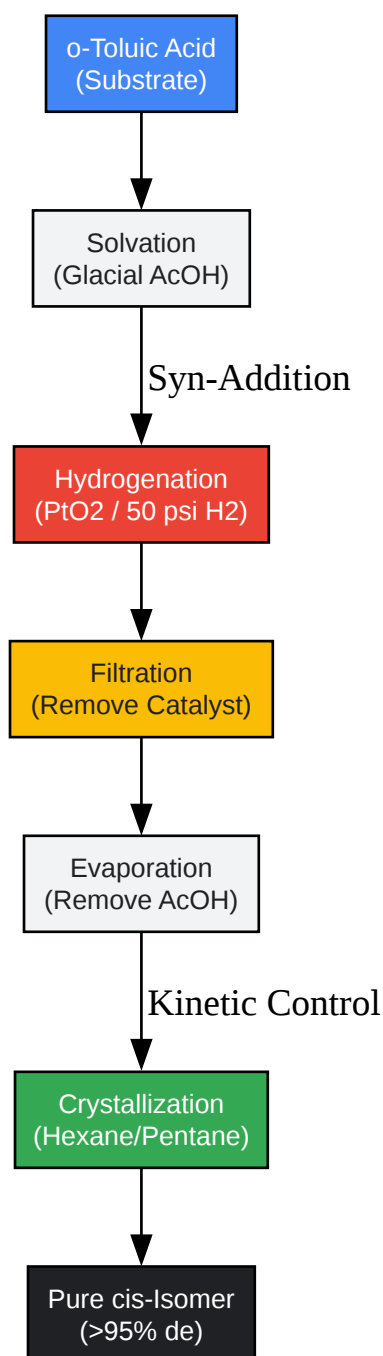
Reagents:

- Substrate: o-Toluic acid (2-Methylbenzoic acid)
- Catalyst: Platinum Oxide (PtO, Adams' Catalyst) or 5% Rh/C
- Solvent: Glacial Acetic Acid (AcOH)[2]

Protocol:

- Preparation: Dissolve 10.0 g of o-toluic acid in 100 mL of glacial acetic acid in a high-pressure hydrogenation vessel (Parr reactor).
- Catalyst Addition: Add 0.5 g of PtO
 - . Caution: Pyrophoric potential in presence of H₂.[\[1\]](#)
- Hydrogenation: Pressurize to 50–60 psi H
 - . Agitate at room temperature (25°C).
 - Note: Higher temperatures increase the risk of epimerization to the trans isomer.
- Monitoring: Monitor H uptake. Reaction is complete when uptake ceases (typically 4–12 hours).
- Workup: Filter the catalyst through a Celite pad to remove Pt/C. Wash the pad with small portions of acetic acid.
- Isolation: Concentrate the filtrate under reduced pressure (rotary evaporator) to remove acetic acid.
- Purification: The crude residue is a mixture of cis (major) and trans (minor).
 - Recrystallization:[\[1\]](#) Dissolve in minimum hot hexane/pentane. Cool to 0°C. The cis isomer typically crystallizes preferentially.
 - Distillation: If liquid, fractional distillation can separate isomers (boiling points differ slightly, often cis > trans).

Synthetic Workflow Diagram



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Caption: Workflow for the stereoselective hydrogenation of o-toluic acid via syn-addition mechanism.

Self-Validating Characterization Systems

To ensure scientific integrity, you must validate the cis stereochemistry using NMR. The key differentiator is the coupling constant (

) between protons H1 and H2.[3][4]

H-NMR Validation Criteria

Parameter	cis-Isomer (Target)	trans-Isomer (Impurity)	Mechanistic Reason
Conformation	(e,a) or (a,e)	(e,e) (diequatorial)	trans locks into rigid (e,e) to avoid 1,3-diaxial strain.[1]
H1-H2 Relationship	Axial-Equatorial (ae)	Axial-Axial (aa)	H1 and H2 are vicinal protons.[1][5]
Coupling Constant ()	2 – 5 Hz	10 – 12 Hz	Karplus equation: Dihedral angle ~60° (cis) vs ~180° (trans).
Chemical Shift	H1 often deshielded	H1 often shielded	Anisotropy of the ring.

Validation Protocol:

- Acquire

H-NMR in CDCl₃

.

- Locate the multiplet for H1 (alpha to COOH) around 2.5–2.8 ppm.

- Measure the width at half-height (

) or resolve the coupling

.

- Pass: If

is narrow (< 10 Hz) or

Hz, confirm cis.

- Fail: If

is wide (> 20 Hz) or

Hz, the sample is trans.

Pharmaceutical & Industrial Applications[1][6]

Peptidomimetics & Drug Design

The **cis-2-methylcyclohexanecarboxylic acid** scaffold is a "privileged structure" for conformationally restricting flexible chains in drug molecules.[1]

- GABA Analogs: It serves as a lipophilic, restricted analog of -aminobutyric acid (GABA) when the COOH is converted to an amine or amide.
- Bioisosteres: Used to replace planar aromatic rings (like phenyl) to increase solubility and introduce chirality (sp character) in lead optimization (Fsp improvement).

Fragrance Chemistry

Esters of this acid are high-value ingredients in the fragrance industry due to their volatile, fruity, and herbaceous profiles.

- Key Derivative: Allyl 2-methylcyclohexanecarboxylate (often a mixture of isomers, but cis contributes specific sweet/fruity notes).
- Olfactory Note: Pineapple, apple, and galbanum nuances.

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